

terephthalic acid solubility in common organic solvents for experimental design

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Compound of Interest

Compound Name: *Terephthalic Acid*

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An In-depth Technical Guide to the Solubility of **Terephthalic Acid** in Common Organic Solvents for Experimental Design

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **terephthalic acid** (TPA) in various common organic solvents. The data presented is crucial for the design of experiments in fields ranging from polymer chemistry to pharmaceutical sciences, where TPA is a key building block and its solubility characteristics govern reaction kinetics, purification processes, and formulation development.

Core Concept: Understanding Terephthalic Acid Solubility

Terephthalic acid is a dicarboxylic acid with a rigid, symmetrical structure, leading to strong intermolecular hydrogen bonding and π -stacking interactions in its solid state. These forces result in a high melting point and generally low solubility in many common solvents.^[1] Overcoming these intermolecular forces is key to dissolving TPA, which often requires the use of polar, hydrogen-bond-accepting solvents and, in many cases, elevated temperatures.^{[2][3]} The solubility of TPA is a critical parameter for its use in the synthesis of polyesters, such as polyethylene terephthalate (PET), and in the development of metal-organic frameworks (MOFs) and active pharmaceutical ingredients (APIs).

Quantitative Solubility Data

The solubility of **terephthalic acid** is highly dependent on the solvent and the temperature. The following table summarizes the quantitative solubility data for TPA in several common organic solvents and water at various temperatures. The data is presented in grams of **terephthalic acid** per 100 grams of solvent.

Solvent	Temperature (°C)	Solubility (g TPA / 100 g Solvent)
Water	25	0.0017
	150	0.24
	200	1.7
Methanol	25	0.1
	150	3.1
N,N-Dimethylformamide (DMF)	25	6.7 - 7.4
Dimethyl Sulfoxide (DMSO)	25	20.0[4]
	100	29.4[5]
Acetic Acid	25	0.035
	120	0.3[6]

It is evident that polar aprotic solvents like DMSO and DMF are significantly better solvents for TPA at room temperature compared to water, methanol, and acetic acid.[4] The solubility of TPA generally increases with temperature across all solvents.[5][4]

Experimental Protocols for Solubility Determination

Accurate determination of **terephthalic acid** solubility is essential for reproducible experimental design. The following protocols outline the widely accepted shake-flask method, a reliable technique for measuring the equilibrium solubility of a solid in a liquid.[7][8]

General Shake-Flask Method

This method is based on achieving a saturated solution by agitating an excess of the solid solute with the solvent at a constant temperature until equilibrium is reached.[8]

Materials:

- **Terephthalic acid** (high purity)
- Solvent of interest (analytical grade)
- Temperature-controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- **Sample Preparation:** Add an excess amount of **terephthalic acid** to a known volume or mass of the solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is crucial to ensure saturation.[7]
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached.[8] The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the dissolved solute remains constant.
- **Phase Separation:** Once equilibrium is achieved, allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant using a pre-heated (to the experimental temperature) syringe. Immediately filter the sample through a syringe filter (e.g., 0.45 μm PTFE) to remove any undissolved particles.[9] This step must be performed quickly to prevent precipitation of the solute upon cooling.

- Analysis: Accurately dilute the filtered, saturated solution with a suitable solvent to a concentration within the analytical range of the chosen analytical method. Analyze the concentration of **terephthalic acid** in the diluted solution using a validated HPLC or UV-Vis spectrophotometric method.[\[10\]](#)[\[11\]](#)
- Calculation: Calculate the solubility of **terephthalic acid** in the solvent at the given temperature based on the measured concentration and the dilution factor. Express the solubility in appropriate units, such as g/100 g of solvent or mol/L.

Specific Protocol for TPA Solubility in an Organic Solvent

This protocol provides a more detailed example for determining the solubility of TPA in a solvent like N,N-dimethylformamide (DMF).

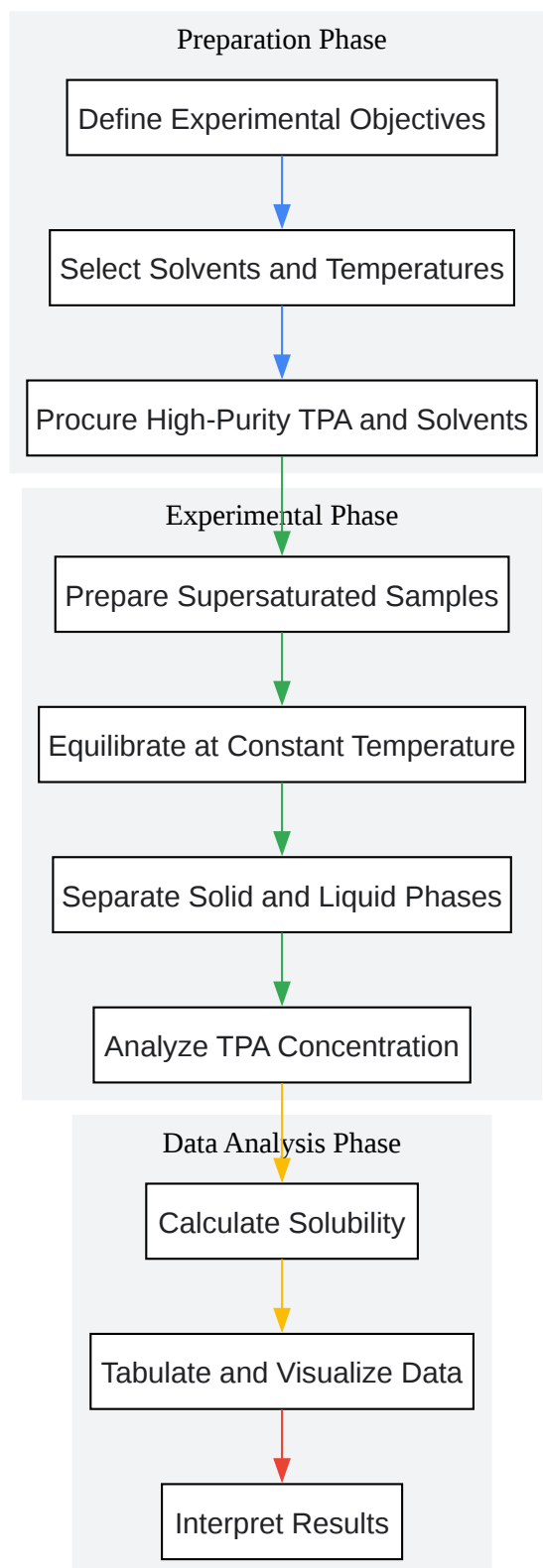
Procedure:

- Weigh approximately 1 g of pure **terephthalic acid** and 10 g of DMF into a 20 mL glass vial.
- Seal the vial and place it in an orbital shaker incubator set at 25 °C and 200 rpm.
- After 48 hours, visually confirm the presence of undissolved TPA.
- Stop the agitation and allow the vial to stand undisturbed in the incubator for at least 2 hours to allow the solid to settle.
- Carefully draw 1 mL of the clear supernatant into a pre-warmed 5 mL syringe fitted with a 0.22 µm PTFE filter.
- Immediately dispense the filtered solution into a pre-weighed 100 mL volumetric flask and record the exact weight of the solution added.
- Dilute the solution to the mark with the mobile phase to be used for HPLC analysis.
- Determine the concentration of TPA in the diluted sample by HPLC using a calibrated standard curve.

- Calculate the original concentration in the saturated solution and express the solubility in g of TPA per 100 g of DMF.

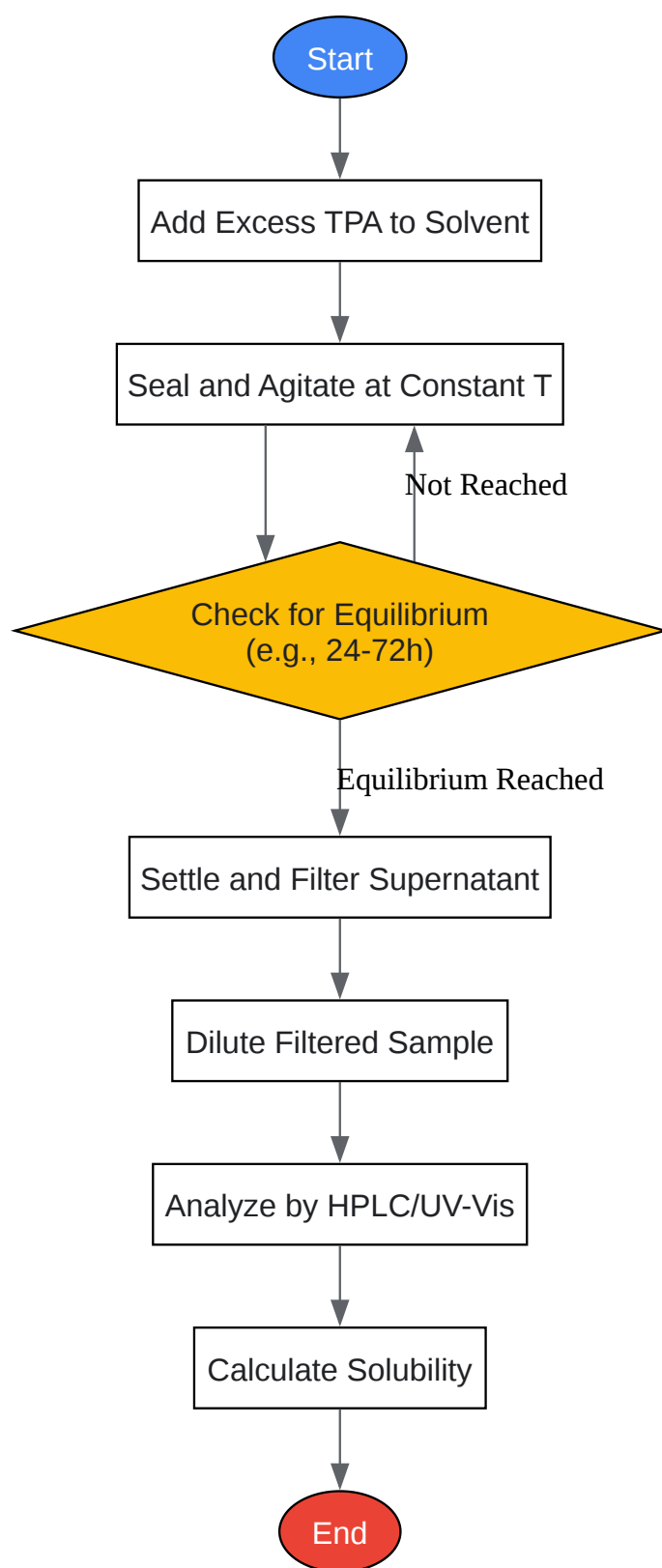
Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental design and the key steps in the shake-flask solubility determination method.



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Caption: Workflow for Experimental Design of TPA Solubility Studies.



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Caption: Detailed Steps of the Shake-Flask Method for Solubility.

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